

3',4'-Dimethylbiphenyl-3-carbaldehyde CAS number 343604-07-9

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Compound of Interest

Compound Name: 3',4'-Dimethylbiphenyl-3-carbaldehyde

Cat. No.: B1302755

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An In-depth Technical Guide to 3',4'-Dimethylbiphenyl-3-carbaldehyde

CAS Number: 343604-07-9

This technical guide provides a comprehensive overview of **3',4'-Dimethylbiphenyl-3-carbaldehyde**, a biphenyl derivative of interest to researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details the compound's chemical properties, outlines a probable synthetic route, and discusses its potential, yet currently undocumented, biological significance.

Chemical and Physical Properties

3',4'-Dimethylbiphenyl-3-carbaldehyde is an aromatic aldehyde with a biphenyl backbone. The presence of the aldehyde group and the dimethyl-substituted phenyl ring suggests potential for further chemical modifications and diverse biological interactions. A summary of its key chemical data is presented in Table 1.

Table 1: Chemical and Physical Properties of **3',4'-Dimethylbiphenyl-3-carbaldehyde**

Property	Value	Source
CAS Number	343604-07-9	[1][2]
Molecular Formula	C ₁₅ H ₁₄ O	[1]
Molecular Weight	210.27 g/mol	[1]
IUPAC Name	3-(3,4-dimethylphenyl)benzaldehyde	[3]
Synonyms	3',4'-Dimethyl-[1,1'-biphenyl]-3-carbaldehyde, 3-(3,4-Dimethylphenyl)benzaldehyde	[2]
InChI Key	XBVSMPXCQQMBOG-UHFFFAOYSA-N	[1]
SMILES	<chem>CC1=C(C=C(C=C1)C2=CC=C(C(=C2)C=O)C</chem>	[3]

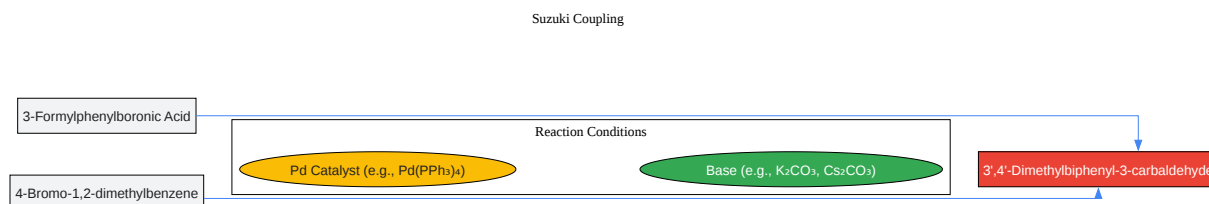
Synthesis

While a specific, detailed experimental protocol for the synthesis of **3',4'-Dimethylbiphenyl-3-carbaldehyde** is not readily available in the cited literature, the structure of the molecule strongly suggests that it can be synthesized via a Suzuki-Miyaura cross-coupling reaction.[4][5] This palladium-catalyzed reaction is a powerful and widely used method for the formation of carbon-carbon bonds, particularly for the creation of biaryl compounds.[4]

The logical disconnection for a retrosynthetic analysis points to two primary starting materials: 3-formylphenylboronic acid and 4-bromo-1,2-dimethylbenzene (or a related organohalide).

2.1. Proposed Synthetic Pathway: Suzuki-Miyaura Coupling

The proposed reaction would involve the palladium-catalyzed coupling of an arylboronic acid with an aryl halide in the presence of a base.



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Caption: Proposed Suzuki-Miyaura coupling for the synthesis of **3',4'-Dimethylbiphenyl-3-carbaldehyde**.

2.2. General Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol based on standard Suzuki-Miyaura coupling procedures.[6][7] Optimization of specific reagents, catalysts, bases, solvents, and reaction conditions would be necessary to achieve a high yield of the desired product.

Materials:

- 3-Formylphenylboronic acid
- 4-Bromo-1,2-dimethylbenzene
- Palladium catalyst (e.g., Tetrakis(triphenylphosphine)palladium(0))
- Base (e.g., potassium carbonate, cesium carbonate)
- Anhydrous solvent (e.g., 1,4-dioxane, toluene, DMF)
- Water (for biphasic systems)

- Inert gas (e.g., Argon or Nitrogen)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 3-formylphenylboronic acid (1.0-1.5 equivalents) and 4-bromo-1,2-dimethylbenzene (1.0 equivalent).
- **Addition of Catalyst and Base:** Add the palladium catalyst (0.01-0.05 equivalents) and the base (2.0-3.0 equivalents).
- **Solvent Addition and Degassing:** Add the anhydrous solvent and degas the mixture by bubbling with an inert gas for 15-30 minutes.
- **Reaction:** Heat the reaction mixture to a temperature appropriate for the chosen solvent (typically 80-110 °C) and stir under an inert atmosphere. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Biological Activity and Potential Applications

As of the date of this document, there is no specific information in the scientific literature detailing the biological activity or mechanism of action of **3',4'-Dimethylbiphenyl-3-carbaldehyde**. However, the broader class of biphenyl derivatives is known to exhibit a wide range of pharmacological properties.

Biphenyl-containing compounds have been investigated for various therapeutic applications, including:

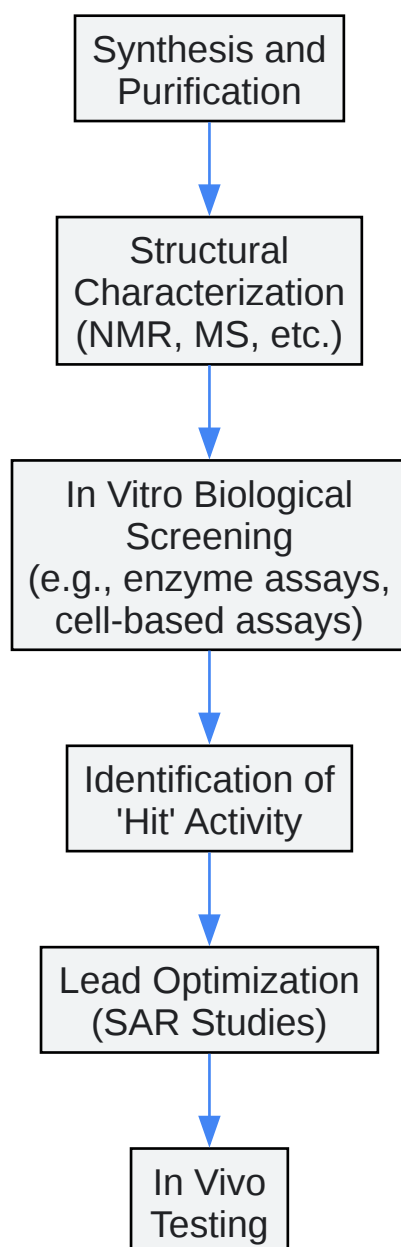
- **Antimicrobial and Antifungal Activity:** Numerous biphenyl derivatives have shown efficacy against various bacterial and fungal strains.[8]

- **Anti-inflammatory and Analgesic Effects:** The biphenyl scaffold is present in some non-steroidal anti-inflammatory drugs (NSAIDs).
- **Anticancer Activity:** Certain substituted biphenyls have been explored as potential anti-proliferative agents.[8]
- **Antihypertensive Properties:** Some biphenyl derivatives are known to have an impact on blood pressure regulation.
- **Antidiabetic Activity:** This class of compounds has also been investigated for its potential in managing diabetes.[8]

Given the diverse biological roles of biphenyl derivatives, **3',4'-Dimethylbiphenyl-3-carbaldehyde** could be a candidate for screening in various biological assays to determine its potential therapeutic value. The aldehyde functional group also provides a reactive handle for the synthesis of a library of derivatives, such as imines, oximes, or by oxidation to a carboxylic acid, which could be used in fragment-based drug discovery or for structure-activity relationship (SAR) studies.

Future Directions

The lack of specific biological data for **3',4'-Dimethylbiphenyl-3-carbaldehyde** highlights an opportunity for further research. A logical workflow for investigating this compound would involve:



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Caption: A logical workflow for the investigation of **3',4'-Dimethylbiphenyl-3-carbaldehyde**.

Conclusion

3',4'-Dimethylbiphenyl-3-carbaldehyde is a readily synthesizable organic compound with potential for further investigation in the fields of medicinal chemistry and materials science. While its specific biological properties are currently uncharacterized, its structural similarity to other biologically active biphenyls suggests it may be a valuable starting point for the

development of novel therapeutic agents. Further research is required to elucidate its synthesis, reactivity, and biological profile.

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